

An In-depth Technical Guide to the Physicochemical Properties of Antioxidant 1520

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Compound of Interest

Compound Name: 2-Methyl-4,6-bis[(octylthio)methyl]phenol

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Introduction

Antioxidant 1520, chemically known as 2-Methyl-4,6-bis(octylsulfanylmethyl)phenol, is a high-performance, liquid phenolic antioxidant.[1][2] Its multifunctional nature, combining both primary and secondary antioxidant functionalities, makes it a highly effective stabilizer in a wide range of organic materials, particularly elastomers and plastics.[3][4] This technical guide provides a comprehensive overview of the core physicochemical properties of Antioxidant 1520, detailed experimental methodologies for their determination, and a visualization of its antioxidant mechanism.

Physicochemical Properties

The key physicochemical properties of Antioxidant 1520 are summarized in the tables below for easy reference and comparison.

Table 1: Chemical Identification

Property	Value
Chemical Name	2-Methyl-4,6-bis(octylsulfanylmethyl)phenol[1]
Synonyms	IRGANOX 1520, 4,6-Bis(octylthiomethyl)-o-cresol[3][5]
CAS Number	110553-27-0[1]
Molecular Formula	C25H44OS2[1]
Molecular Weight	424.75 g/mol [1]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to pale yellow oily liquid or crystalline solid.[6]
Melting Range	~12 – 20 °C[7][8]
Boiling Point	532.2±45.0 °C (Predicted)[3]
Density	0.975-0.98 g/ml (at 20 °C)[5][8]
Vapor Pressure	1 Pa at 25°C; 2 E-5 Pa at 25°C[3][7]
Flash Point	> 200 °C[7]
pKa	9.94±0.50 (Predicted)[3]
LogP	10 (at 20°C)[3]

Table 3: Solubility Data

Solvent	Solubility (g/100 g solution at 20 °C)
Water	< 0.01 (Insoluble)[6][7]
Acetone	> 50 (Soluble)[6][7]
Chloroform	> 50 (Slightly Soluble)[3][7]
Ethanol	> 50 (Soluble)[6][7]
Ethyl Acetate	> 50[7]
n-Hexane	> 50[7]
Methanol	> 50 (Slightly Soluble)[3][7]
Toluene	> 50 (Soluble)[6][7]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of Antioxidant 1520 are not publicly available from the manufacturer. However, the following are generalized, standard methodologies that are typically employed for the characterization of such chemical substances.

Melting Point Determination

The melting point of Antioxidant 1520 can be determined using a standard capillary melting point apparatus.

Methodology:

- A small, finely ground sample of Antioxidant 1520 is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus with a calibrated thermometer or an electronic temperature sensor.
- The sample is heated at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.

- The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid. For a substance like Antioxidant 1520 with a low melting point, a cooled stage may be necessary for initial observation.

Solubility Determination

The solubility of Antioxidant 1520 in various solvents is determined by the equilibrium saturation method.

Methodology:

- An excess amount of Antioxidant 1520 is added to a known volume of the solvent in a sealed container.
- The mixture is agitated (e.g., using a magnetic stirrer or shaker) at a constant temperature (e.g., 20 °C) for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).
- After agitation, the mixture is allowed to stand to let any undissolved solid settle.
- A known volume of the clear, saturated supernatant is carefully withdrawn.
- The solvent is evaporated from the withdrawn sample, and the mass of the dissolved Antioxidant 1520 is determined gravimetrically.
- The solubility is then calculated and expressed as grams of solute per 100 grams of solvent. For highly soluble substances, a simple visual method of adding solute to a known volume of solvent until saturation is reached can provide a qualitative assessment.

Density Measurement

The density of liquid Antioxidant 1520 can be measured using a pycnometer or a digital density meter.

Methodology (Pycnometer):

- The mass of a clean, dry pycnometer is accurately determined.

- The pycnometer is filled with distilled water of a known temperature (e.g., 20 °C), and its mass is measured to determine the volume of the pycnometer.
- The pycnometer is then emptied, dried, and filled with Antioxidant 1520 at the same temperature.
- The mass of the pycnometer filled with the antioxidant is measured.
- The density is calculated by dividing the mass of the antioxidant by the volume of the pycnometer.

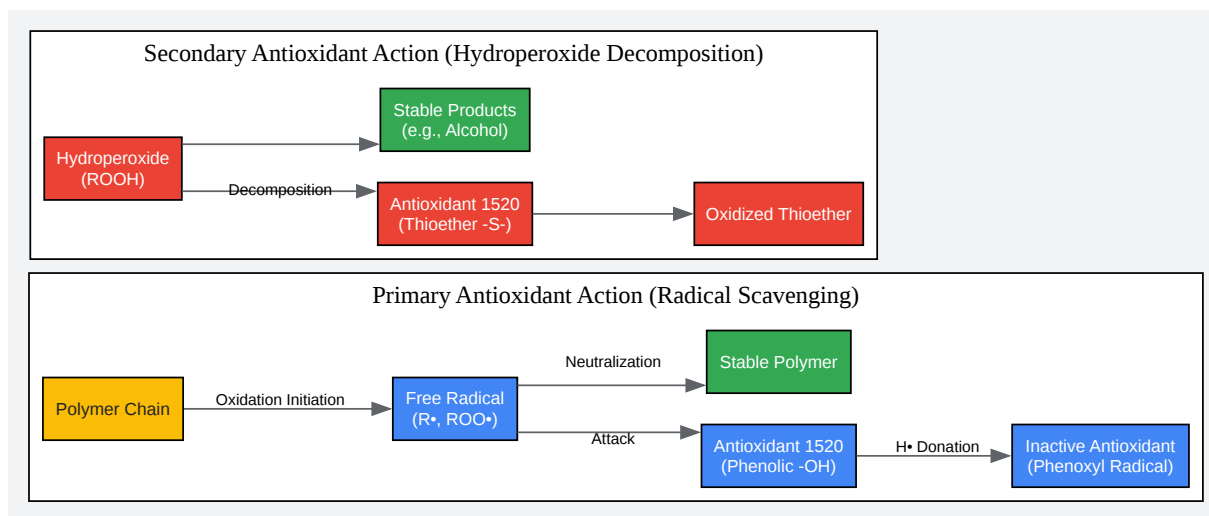
Antioxidant Mechanism of Action

Antioxidant 1520 functions as a multifunctional antioxidant due to the presence of both a sterically hindered phenolic group and thioether linkages. This dual functionality allows it to act as both a primary and a secondary antioxidant.

- **Primary Antioxidant (Radical Scavenging):** The hindered phenolic hydroxyl group can donate a hydrogen atom to reactive free radicals ($R\cdot$ or $ROO\cdot$), thereby neutralizing them and terminating the auto-oxidation chain reaction. The steric hindrance provided by the adjacent bulky groups enhances the stability of the resulting phenoxyl radical.
- **Secondary Antioxidant (Hydroperoxide Decomposition):** The thioether groups can decompose hydroperoxides ($ROOH$), which are unstable intermediates in the oxidation process, into non-radical, stable products. This prevents the hydroperoxides from breaking down into more reactive radicals that could initiate further degradation.

The synergistic effect of these two mechanisms provides comprehensive protection against thermo-oxidative degradation.[9]

Signaling Pathway and Experimental Workflow Visualization



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Caption: Dual antioxidant mechanism of Antioxidant 1520.

Conclusion

Antioxidant 1520 is a versatile and highly effective stabilizer with a well-defined physicochemical profile. Its liquid form and high solubility in common organic solvents facilitate its incorporation into various polymer and elastomer systems. The synergistic primary and secondary antioxidant mechanisms provide robust protection against thermo-oxidative degradation, ensuring the longevity and performance of the materials in which it is used. This guide provides essential technical data and foundational methodologies to support researchers and professionals in the application and study of Antioxidant 1520.

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